An In-depth Technical Guide to the Safety of Chlorodiethylphosphine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Chlorodiethylphosphine*
CAS No.:	*686-69-1*
Cat. No.:	*B1584981*

Get Quote

This guide provides a comprehensive overview of the safety information for **chlorodiethylphosphine**, designed for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, and handling procedures based on available safety data sheets.

Chemical and Physical Properties

Chlorodiethylphosphine is a highly flammable and corrosive liquid that is sensitive to air and moisture.[1][2] It is essential to handle this compound under an inert atmosphere and take precautions against static discharge.[3] The table below summarizes its key physical and chemical properties.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Molecular Formula	C4H10ClP	[1]
Molecular Weight	124.55 g/mol	[1][4]
Appearance	Colorless to light yellow liquid	[1][2]
Odor	Stench	[1][3]
Boiling Point	131 - 134 °C (267.8 - 269.6 °F)	[1][5]
Flash Point	18 - 19 °C (64.4 - 66.2 °F)	[1][5]
Density	1.023 g/mL at 25 °C	[1][5]
Refractive Index	n20/D 1.475	[5]
Vapor Pressure	10.4 mmHg at 25°C	[2]
Solubility	Reacts violently with water	[1][2]

Hazard Identification and Classification

Chlorodiethylphosphine is classified as a hazardous chemical and presents multiple risks.[3] It is a highly flammable liquid and vapor, causes severe skin burns and eye damage, and may cause respiratory irritation.[3] The compound reacts violently with water, liberating toxic gas.[1][3]

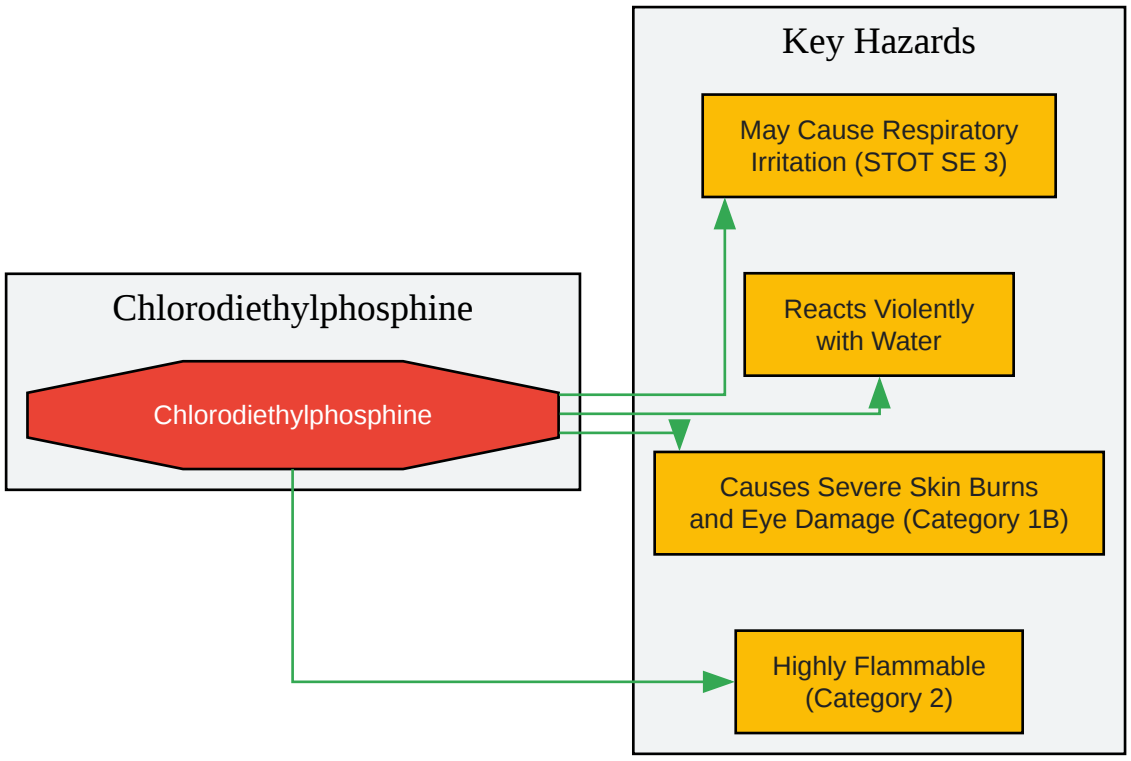
GHS Hazard Classifications:

- Flammable Liquids: Category 2[3]
- Skin Corrosion/Irritation: Category 1B[3]
- Serious Eye Damage/Eye Irritation: Category 1[3]
- Specific target organ toxicity (single exposure), Respiratory system: Category 3[3]
- Substances which, in contact with water, emit flammable gases: Category 1[5]

NFPA Ratings:

© 2026 BenchChem. All rights reserved.

- Health: 3[3]
- Flammability: 3[3]
- Instability: 2[3]
- Special Hazards: W (Reacts violently with water)[3]



Click to download full resolution via product page

Key hazards associated with **Chlorodiethylphosphine**.

Experimental Protocols

Detailed experimental protocols for determining the safety parameters of **chlorodiethylphosphine** are not publicly available in the reviewed Safety Data Sheets. The provided data, such as flash point and boiling point, are typically determined using standardized methods (e.g., ASTM or OECD guidelines), but the specific method used is not cited in the available documentation.[1][5] Toxicological properties have not been fully investigated, and no acute toxicity data is available.[1]

© 2026 BenchChem. All rights reserved.

Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **chlorodiethylphosphine**.

Handling:

- Use only under a chemical fume hood.[3]
- Wear personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection (safety goggles and face shield).[3]
- Keep away from heat, sparks, open flames, and hot surfaces.[3]
- Use non-sparking tools and explosion-proof equipment.[3]
- All metal parts of the equipment must be grounded to prevent static discharge.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mists.[3]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Store in a corrosives and flammables area.[3]
- Store under an inert atmosphere.[3]
- Keep away from incompatible materials such as strong oxidizing agents.[3]

Emergency Procedures

In case of exposure or a spill, immediate action is required.

First-Aid Measures:

© 2026 BenchChem. All rights reserved.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[3]
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.[3]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth. Seek immediate medical attention.[3]

Fire-Fighting Measures:

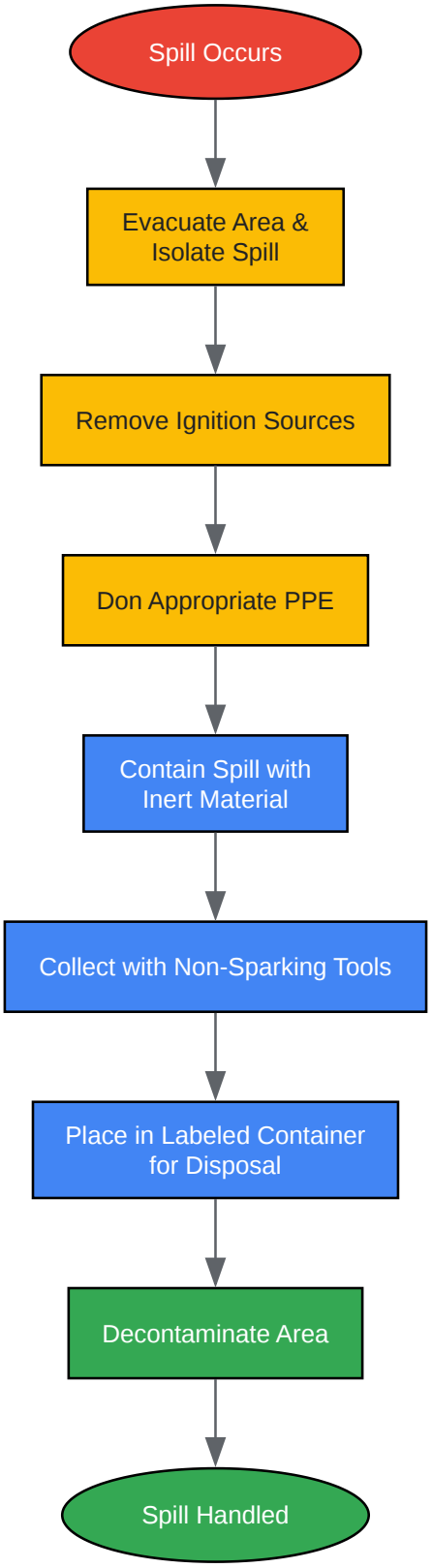
- Suitable Extinguishing Media: Use CO2, dry chemical, or foam.[3]
- Unsuitable Extinguishing Media: Do not use water, as it reacts violently with the substance.[1][3]
- Specific Hazards: Flammable liquid. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. Containers may explode when heated. Contact with water liberates toxic gas.[3]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures:

- Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.[3]
- Remove all sources of ignition.[3]
- Use personal protective equipment.[3]
- Contain the spill and collect with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.[6]

© 2026 BenchChem. All rights reserved.

- Use spark-proof tools and explosion-proof equipment.[3]



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

General workflow for handling a **chlorodiethylphosphine** spill.

Toxicological Information

There is no acute toxicity information available for this product.[1] The primary health hazards are its corrosive effects on the skin and eyes and its potential to cause respiratory irritation.[3] The toxicological properties have not been fully investigated.[3]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][3] Do not allow the chemical to enter drains as it should not be released into the environment.[6]

This guide is intended to provide a summary of the available safety information for **chlorodiethylphosphine**. It is not a substitute for a thorough review of the full Safety Data Sheet (SDS) and proper training in handling hazardous chemicals. Always consult the most current SDS from the supplier before working with this material.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. lookchem.com [lookchem.com]
- 3. fishersci.com [fishersci.com]
- 4. SDS of Chlorodiethylphosphine, Safety Data Sheets, CAS 686-69-1 - chemBlink [ww.chemblink.com]
- 5. Chlorodiethylphosphine 90 , technical grade 686-69-1 [sigmaaldrich.com]
- 6. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of Chlorodiethylphosphine]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b1584981/docs#an-in-depth-technical-guide-to-the-safety-of-chlorodiethylphosphine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.